

N-Methylphenylalanine CAS number and chemical properties

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Compound of Interest

Compound Name: *N-Methylphenylalanine*

Cat. No.: *B555344*

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An In-depth Technical Guide to N-Methylphenylalanine

This technical guide provides a comprehensive overview of **N-Methylphenylalanine**, a crucial molecule for researchers, scientists, and professionals in drug development. The guide details its chemical properties, CAS numbers for various forms, experimental protocols for its synthesis and analysis, and its role in enhancing the therapeutic potential of peptides.

Core Chemical Properties and Identification

N-Methylphenylalanine is a derivative of the amino acid phenylalanine, where a methyl group is attached to the alpha-amino nitrogen. This modification imparts unique properties, such as increased resistance to enzymatic degradation and enhanced membrane permeability when incorporated into peptides.^[1]

CAS Numbers:

It is critical to distinguish between the different forms of **N-Methylphenylalanine**, each identified by a unique CAS number:

Form	CAS Number
N-Methyl-L-phenylalanine	2566-30-5[2]
N-Methyl-D-phenylalanine	Information not readily available in search results
N-Methyl-L-phenylalanine Hydrochloride	66866-67-9[1]

Physicochemical Properties:

The key chemical and physical properties of N-Methyl-L-phenylalanine are summarized below:

Property	Value
Molecular Formula	C ₁₀ H ₁₃ NO ₂ [2]
Molecular Weight	179.22 g/mol [2]
Appearance	White to off-white powder
Melting Point	254-256 °C
Boiling Point (Predicted)	308.3 ± 30.0 °C
Density (Predicted)	1.126 ± 0.06 g/cm ³
pKa (Predicted)	2.22 ± 0.10

Synthesis of N-Methyl-L-phenylalanine

Several methods exist for the synthesis of N-Methyl-L-phenylalanine. A common and effective approach involves the N-methylation of L-phenylalanine. The following is a generalized protocol based on established chemical principles.

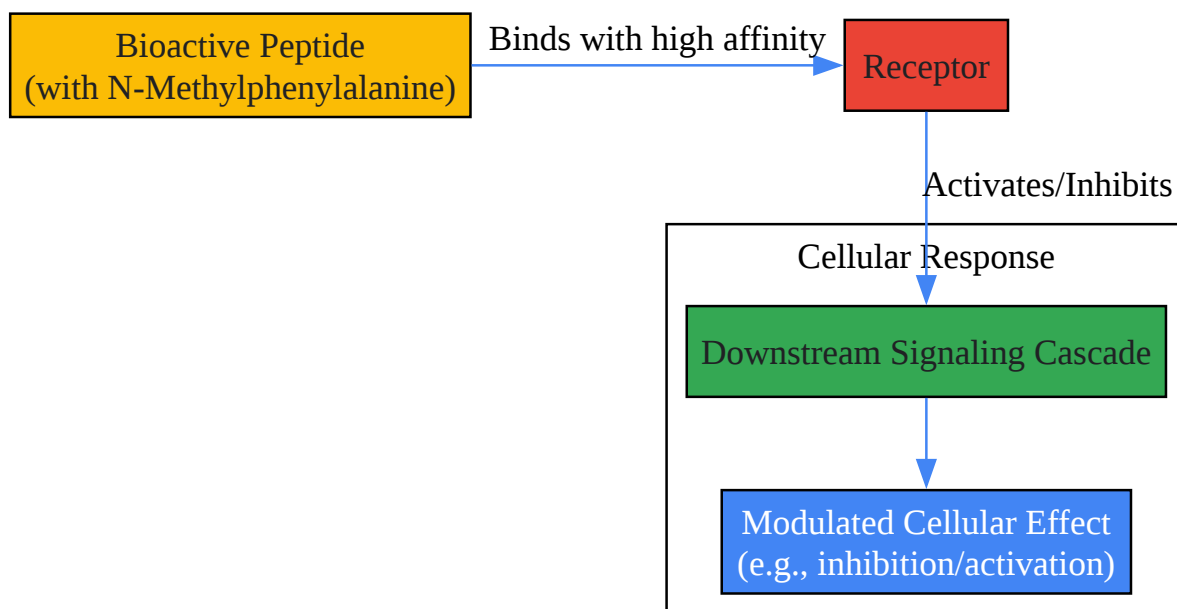
Experimental Protocol: N-methylation of L-phenylalanine

Materials:

- L-phenylalanine
- A suitable protecting group for the carboxylic acid (e.g., conversion to a methyl ester)
- A suitable protecting group for the amino group (e.g., Boc or Cbz)
- Methylating agent (e.g., methyl iodide, dimethyl sulfate)
- A non-nucleophilic base (e.g., sodium hydride)
- Appropriate solvents (e.g., THF, DMF)
- Reagents for deprotection

Procedure:

- **Protection of the Carboxylic Acid:** The carboxylic acid group of L-phenylalanine is first protected, typically as a methyl ester, to prevent unwanted side reactions.
- **Protection of the Amino Group:** The amino group is then protected with a suitable protecting group, such as Boc (tert-butoxycarbonyl) or Cbz (carboxybenzyl).
- **N-Methylation:** The protected L-phenylalanine is treated with a non-nucleophilic base, like sodium hydride, to deprotonate the amino group, followed by the addition of a methylating agent such as methyl iodide. The reaction is typically carried out in an anhydrous aprotic solvent like THF or DMF.
- **Deprotection:** The protecting groups are subsequently removed to yield N-Methyl-L-phenylalanine. The specific deprotection conditions depend on the protecting groups used.



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References

- 1. benchchem.com [benchchem.com]
- 2. N-Methylphenylalanine | C₁₀H₁₃NO₂ | CID 6951135 - PubChem [pubchem.ncbi.nlm.nih.gov]
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